

Physical properties of (R)-(+)-1-Octyn-3-ol (boiling point, density)

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Compound of Interest

Compound Name: (R)-(+)-1-Octyn-3-ol

CAS No.: 32556-70-0

Cat. No.: B1353312

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Introduction

(R)-(+)-1-Octyn-3-ol is a chiral secondary alcohol that serves as a critical building block in modern organic synthesis. Its unique structure, featuring a terminal alkyne and a chiral hydroxyl group, makes it a valuable intermediate for the synthesis of complex molecules, most notably prostaglandins and their analogues.[1] Prostaglandins are lipid compounds with diverse hormone-like effects, and their synthetic analogues are central to numerous therapeutic agents. A precise understanding of the physical properties of **(R)-(+)-1-Octyn-3-ol** is paramount for researchers and drug development professionals to ensure accurate handling, reaction control, and purification. This guide provides a detailed examination of its boiling point and density, supported by field-proven experimental protocols.

Core Physical Properties

The physical characteristics of a compound are dictated by its molecular structure. In **(R)-(+)-1-Octyn-3-ol** (C₈H₁₄O), the hydroxyl group allows for hydrogen bonding, which significantly influences its boiling point and solubility. The eight-carbon chain contributes to its organic character.

Property	Value	Conditions	Source
IUPAC Name	(3R)-oct-1-yn-3-ol	-	[1][2]
CAS Number	32556-70-0	-	[1][2]
Molecular Formula	C ₈ H ₁₄ O	-	[1][2]
Molecular Weight	126.20 g/mol	-	[1][2]
Boiling Point	182 °C	760 mmHg (Atmospheric Pressure)	[3]
100 °C	20 mmHg	[1]	
83 °C	19 mmHg	[4]	
60-65 °C	3.0 mmHg	[5]	
Density	0.866 g/mL	Not Specified	[1]
0.865 g/mL	Not Specified	[3]	
0.864 g/mL	25 °C	[4]	

In-Depth Analysis of Physical Properties

Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure surrounding it. For organic compounds like **(R)-(+)-1-Octyn-3-ol**, this property is highly dependent on pressure. The data table clearly illustrates that as the external pressure is reduced, the boiling point decreases significantly.

Causality Behind Experimental Choices: High molecular weight alcohols can be susceptible to decomposition or side reactions at elevated temperatures.[6] Determining the boiling point at atmospheric pressure (182 °C) might approach the thermal stability limit of the molecule. Therefore, in a research and development setting, purification via distillation and accurate boiling point determination are almost always performed under reduced pressure (vacuum). This allows the liquid to boil at a much lower temperature, preserving the integrity of the chiral center and the overall molecular structure. The variation in reported values (e.g., 100 °C at 20

mmHg vs. 83 °C at 19 mmHg) can be attributed to minor differences in experimental setup and purity of the sample.

Density

Density is an intrinsic property defined as the mass of a substance per unit volume ($\rho = m/V$).

[7] For **(R)-(+)-1-Octyn-3-ol**, the density is consistently reported around 0.864-0.866 g/mL.[1]

[4]

Causality Behind Experimental Choices: The density of a liquid is temperature-dependent; as temperature increases, the volume typically expands, leading to a decrease in density.[8] It is therefore crucial to record the temperature at which the density is measured to ensure reproducibility and accuracy. The value of 0.864 g/mL at 25 °C is a precise and useful benchmark for this compound.[4] This property is essential for converting between mass and volume, which is a daily necessity in any chemistry lab for preparing solutions and setting up reactions.

Experimental Protocols

The following protocols describe standard, reliable methods for determining the boiling point and density of a liquid sample like **(R)-(+)-1-Octyn-3-ol**. These methods are designed to be self-validating through careful procedure and observation.

Protocol 1: Boiling Point Determination (Micro-scale/Thiele Tube Method)

This method is ideal for small sample volumes and provides an accurate boiling point at a given pressure. The principle relies on observing the point at which the vapor pressure of the heated liquid equals the surrounding pressure.[9][10]

Methodology:

- **Sample Preparation:** Place approximately 0.5 mL of **(R)-(+)-1-Octyn-3-ol** into a small test tube (e.g., a 75x10 mm tube).
- **Capillary Tube Insertion:** Insert a capillary tube (sealed at one end) into the liquid, with the open end down.

- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. The base of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube filled with mineral oil, ensuring the sample is below the oil level.[9]
- Observation: Gently heat the side arm of the Thiele tube. As the temperature rises, a fine stream of bubbles will emerge from the capillary tube as the air inside expands.
- Boiling Point Identification: Continue heating until a rapid and continuous stream of bubbles is observed. This indicates the liquid is boiling. Then, remove the heat.
- Measurement: The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube as the sample cools.[9]
- Pressure Recording: Record the ambient barometric pressure along with the observed boiling point.



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Workflow for Boiling Point Determination

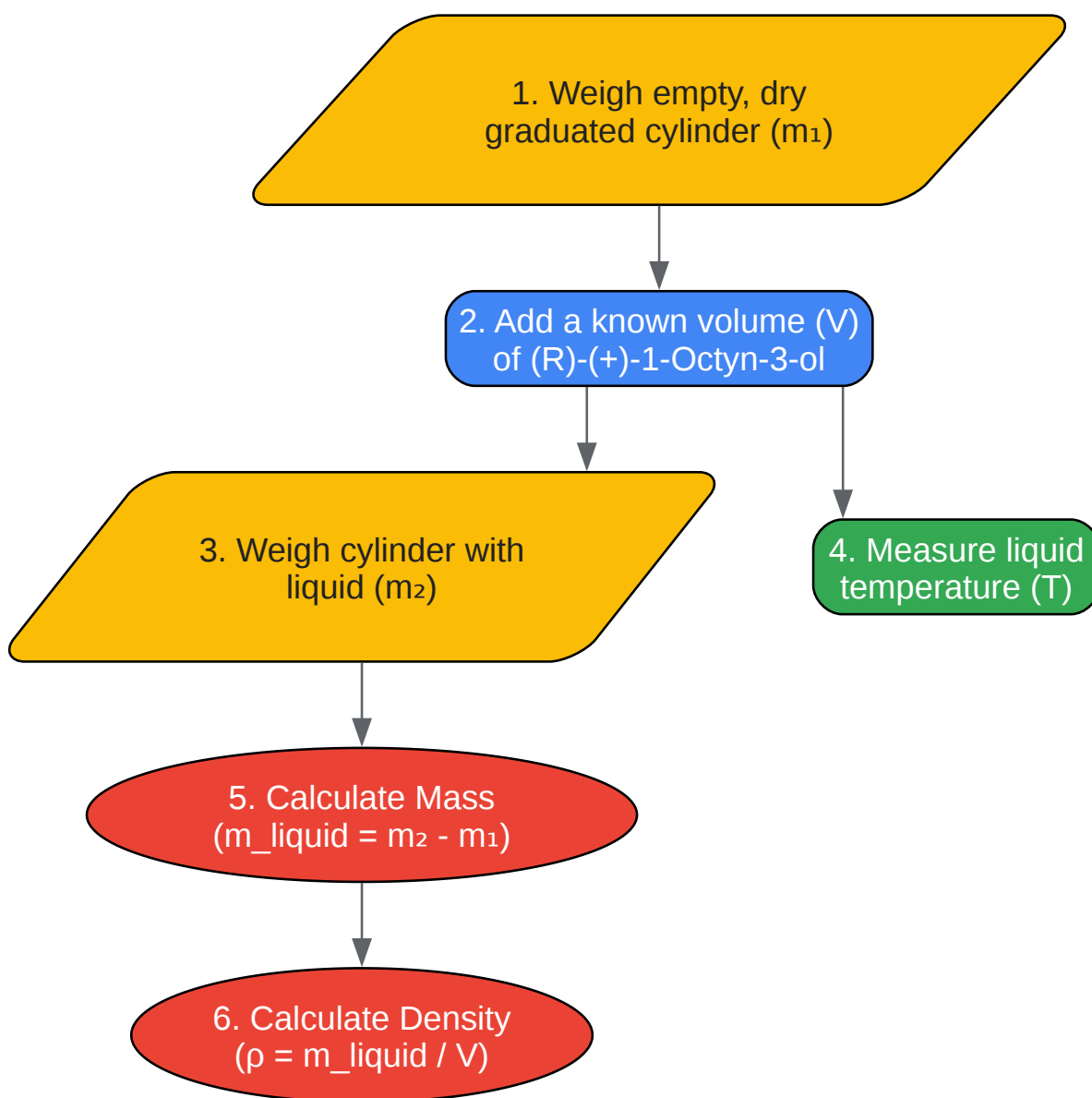
Protocol 2: Density Determination

This protocol determines density by accurately measuring the mass of a precisely known volume of the liquid.[7][11]

Methodology:

- Measure Mass of Empty Vessel: Accurately weigh a clean, dry graduated cylinder or pycnometer on an analytical balance. Record this mass as m_1 .

- Measure Volume of Liquid: Carefully add a specific volume of **(R)-(+)-1-Octyn-3-ol** to the graduated cylinder (e.g., 5.0 mL). Read the volume from the bottom of the meniscus. Record this volume as V. For higher precision, a volumetric flask or pycnometer should be used.
- Measure Mass of Vessel and Liquid: Weigh the graduated cylinder containing the liquid. Record this new mass as m_2 .
- Measure Temperature: Measure and record the temperature of the liquid, as density is temperature-dependent.[8]
- Calculation:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.
 - Calculate the density: $\rho = m_{\text{liquid}} / V$.



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Workflow for Density Determination

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